

3-Ethynylpiperidine hydrochloride molecular structure

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Compound of Interest

Compound Name: *3-Ethynylpiperidine hydrochloride*

Cat. No.: B1394876

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An In-depth Technical Guide to **3-Ethynylpiperidine Hydrochloride**: A Pivotal Building Block in Modern Drug Discovery

Introduction

In the landscape of modern medicinal chemistry, certain molecular scaffolds consistently emerge as cornerstones of successful therapeutic agents. The piperidine ring is a quintessential example of such a "privileged structure," forming the core of numerous pharmaceuticals across a vast spectrum of disease areas, from central nervous system (CNS) disorders to oncology.^{[1][2][3]} Its prevalence is a testament to its favorable physicochemical properties, including metabolic stability and its ability to modulate solubility and engage in crucial hydrogen bonding interactions within biological targets.^[2]

This guide focuses on a particularly valuable derivative: **3-Ethynylpiperidine hydrochloride** (CAS No: 959918-19-5). The strategic placement of an ethynyl (C≡CH) group on the piperidine scaffold transforms it from a simple saturated heterocycle into a highly versatile and reactive building block.^{[4][5]} This terminal alkyne serves as a powerful functional handle, enabling chemists to employ a range of robust and efficient coupling reactions, such as Sonogashira couplings and copper-catalyzed azide-alkyne cycloadditions ("click chemistry"), to construct complex molecular architectures.

As a Senior Application Scientist, my objective is to provide fellow researchers, scientists, and drug development professionals with a comprehensive technical guide to this pivotal intermediate. We will delve into its molecular structure, synthesis, and characterization, explore

its applications with field-proven insights, and detail the necessary protocols for its safe and effective use. This document is designed not as a rigid template, but as a practical and authoritative resource grounded in scientific integrity.

Section 1: Physicochemical Properties and Molecular Structure

Understanding the fundamental properties of **3-Ethynylpiperidine hydrochloride** is the first step toward leveraging its full potential. The hydrochloride salt form is deliberate; it enhances the compound's stability and significantly improves its solubility in polar solvents, a critical attribute for many synthetic and screening applications.

The structure consists of a saturated six-membered piperidine ring with an ethynyl substituent at the 3-position. In the hydrochloride salt, the nitrogen atom is protonated, forming a piperidinium cation. This ionic character is key to its physical properties.

Molecular Structure Diagram

Caption: 2D representation of **3-Ethynylpiperidine hydrochloride**.

Quantitative Data Summary

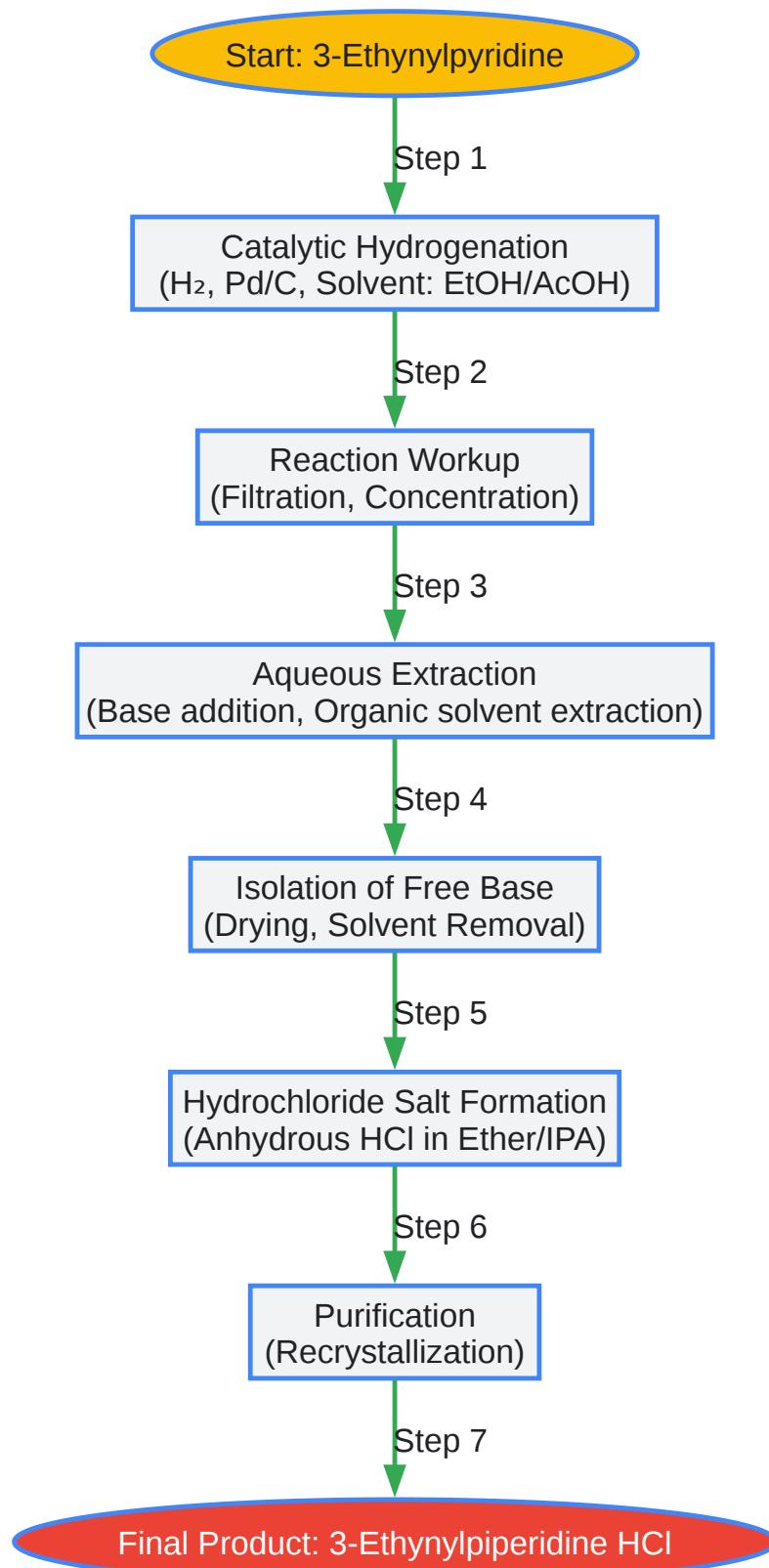
Property	Value	Source(s)
CAS Number	959918-19-5	[6] [7]
Molecular Formula	C ₇ H ₁₂ ClN	[7] [8]
Molecular Weight	145.63 g/mol	[8]
SMILES	C#CC1CCCNC1.Cl	[7]
InChIKey	DOVRPBHQYGSJIU-UHFFFAOYSA-N	[7]
Monoisotopic Mass	109.08915 Da (free base)	[9]

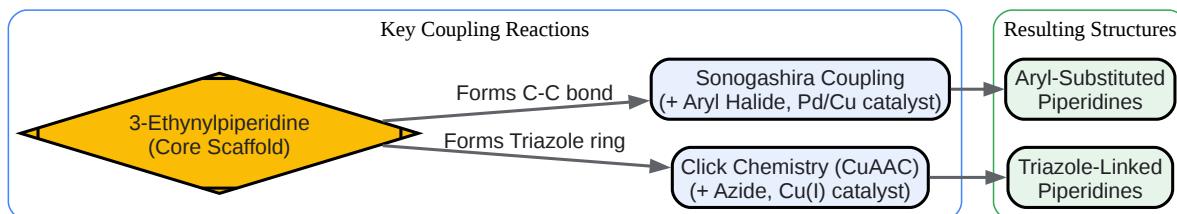
Section 2: Synthesis and Purification

Expertise & Experience: A Strategic Approach to Synthesis

The synthesis of saturated heterocycles like piperidine often relies on the reduction of their aromatic precursors. This is a robust and well-established strategy in organic synthesis. For 3-Ethynylpiperidine, a logical and efficient approach involves the catalytic hydrogenation of 3-ethynylpyridine. The choice of catalyst and reaction conditions is critical to ensure the selective reduction of the pyridine ring without affecting the sensitive ethynyl group. Palladium on carbon (Pd/C) is a common choice for this type of transformation under controlled hydrogen pressure. [10] The subsequent conversion to the hydrochloride salt is a straightforward acid-base reaction, typically achieved by treating the free base with hydrochloric acid in a suitable solvent. This not only facilitates purification via recrystallization but also yields a more stable, crystalline solid.

Workflow for Synthesis and Purification





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